

Application Note: LC-MS/MS Determination of Ametoctradin Residues

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Compound Focus: Ametoctradin

CAS No.: 865318-97-4

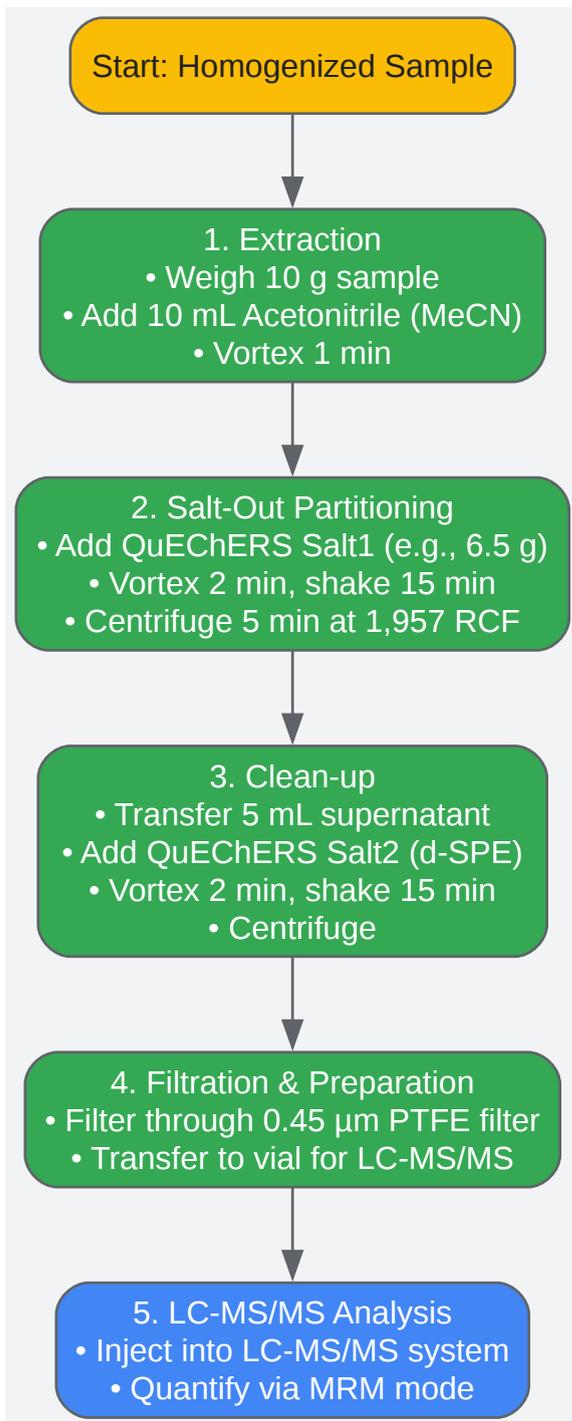
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1. Introduction **Ametoctradin** is a fungicide from the triazolo-pyrimidylamines group (FRAC group 45) that inhibits mitochondrial respiration in fungal pathogens [1]. It is widely used to protect crops like grapes, potatoes, tomatoes, and cucumbers from oomycete diseases. Monitoring its residue levels is crucial for food safety, and LC-MS/MS has been identified as a highly effective technique for this purpose due to its superior sensitivity and selectivity compared to other methods like HPLC-PDA [1].

2. Experimental Protocol

The following workflow outlines the major steps for sample preparation and analysis of **Ametoctradin** residues, based on the modified QuEChERS method:



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- **Sample Preparation (QuEChERS Method)** [1] [2] [3]

- **Extraction:** Weigh 10 g of homogenized sample (e.g., apple, grape, tomato) into a 50 mL tube. Add 10 mL of acetonitrile (ACN) and vortex for 1 minute.

- **Partitioning:** Add a salt mixture (e.g., 6.5 g of MgSO₄ and NaCl) to the tube. Vortex vigorously for 2 minutes, then agitate on a rotary shaker for 15 minutes. Centrifuge the mixture for 5 minutes at approximately 1,957 RCF and 10°C.
 - **Clean-up:** Transfer a 5 mL aliquot of the upper acetonitrile layer to a dispersive-SPE (d-SPE) tube containing cleanup sorbents (e.g., a combination of Primary Secondary Amine - PSA, and MgSO₄). Vortex for 2 minutes and centrifuge. The final extract is filtered through a 0.45 µm PTFE syringe filter prior to analysis [2].
- **LC-MS/MS Analysis [1]**
 - **Chromatography:** Separation is achieved on a UPLC (or UHPLC) system. The target compound can be separated within a short run time of **5.0 minutes**.
 - **Mass Spectrometry:** Detection is performed using a triple quadrupole mass spectrometer operating in **positive electrospray ionization (ESI+) mode**. The precursor ion selected for **Ametoctradin** is **[M+H]⁺**. Quantification is performed using the **Multiple Reaction Monitoring (MRM)** mode.

3. Key Analytical Parameters

Table 1: Optimized MS/MS Parameters for **Ametoctradin** [1]

Parameter	Specification
Ionization Mode	Positive Electrospray Ionization (ESI+)
Precursor Ion	[M+H] ⁺
Quantification Transition	To be optimized (see Note below)
Confirmation Transition	To be optimized (see Note below)
Retention Time	~5.0 minutes

Table 2: Method Performance and Validation Data

Validation Parameter	Reported Performance	Source
Linear Range	Good linearity observed (e.g., 2.5-200 µg/L)	[1] [4]

Validation Parameter	Reported Performance	Source
Recovery (%)	70-120% (meets SANTE guidelines)	[1] [4] [3]
LOQ (Limit of Quantification)	0.01 - 0.135 µg/kg	[1] [5]
Precision (RSD%)	Less than 20%	[1] [4]

> **Note on MRM Transitions:** The specific product ions and their optimal collision energies are instrument-dependent and must be determined experimentally. A standard solution of **Ametoctradin** should be directly infused into the mass spectrometer to optimize fragmentor voltage and collision energy for at least one quantitative and one confirmatory ion transition [1] [6].

4. Application in Monitoring Studies

This methodology has been successfully applied in various monitoring studies. For instance, a four-year survey of pesticide residues in tomatoes utilized an LC-MS/MS multiresidue method based on QuEChERS extraction, demonstrating the practicality of this approach for routine analysis [2]. Another study specifically developed and validated a method for **Ametoctradin** in fruits and vegetables, confirming its reliability [1].

Key Considerations for Researchers

- **Matrix Effects:** Complex sample matrices can suppress or enhance the ionization of the analyte. Using matrix-matched calibration standards is essential for accurate quantification [3].
- **Method Validation:** The protocol should be fully validated according to current guidelines (e.g., SANTE/12682/2019) for parameters such as linearity, specificity, accuracy (recovery), precision, and LOQ before use in official controls [2] [3].
- **Scope:** While detailed here for fruits and vegetables, similar QuEChERS-LC-MS/MS principles have been adapted for other matrices, including herbal medicines [7] and aquatic products [6], highlighting the versatility of the technique.

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References

1. Determination of ametoctradin residue in fruits and ... [sciencedirect.com]
2. Four-Year Monitoring Survey of Pesticide Residues in ... [pmc.ncbi.nlm.nih.gov]
3. Development and Validation of Pesticide Residues ... [mdpi.com]
4. Correction to: Quantitative Determination of Residue ... [link.springer.com]
5. Modification of the existing maximum residue levels for ... [pmc.ncbi.nlm.nih.gov]
6. Highly-Selective Analytical Strategy for 90 Pesticides and ... [pmc.ncbi.nlm.nih.gov]
7. Development of a simultaneous pesticide analysis method ... [sciencedirect.com]

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